

Understanding the CybLuc Bioluminescence Spectrum: A Technical Guide

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Compound of Interest

Compound Name: *CybLuc*
CAS No.: *1649470-26-7*
Cat. No.: *B606882*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide explores the core principles of the **CybLuc** bioluminescence spectrum, offering a comprehensive resource for professionals in research, science, and drug development. **CybLuc**, a derivative of aminoluciferin, presents significant advantages for in vivo imaging due to its red-shifted emission and enhanced signal intensity.

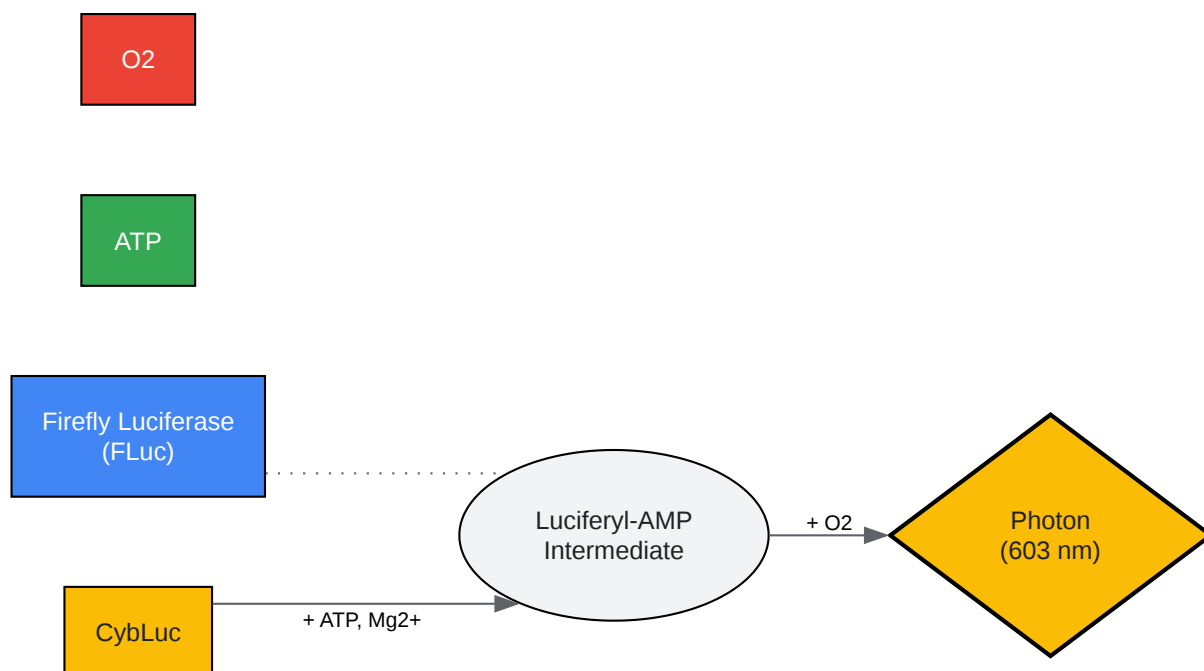
Quantitative Spectral Data

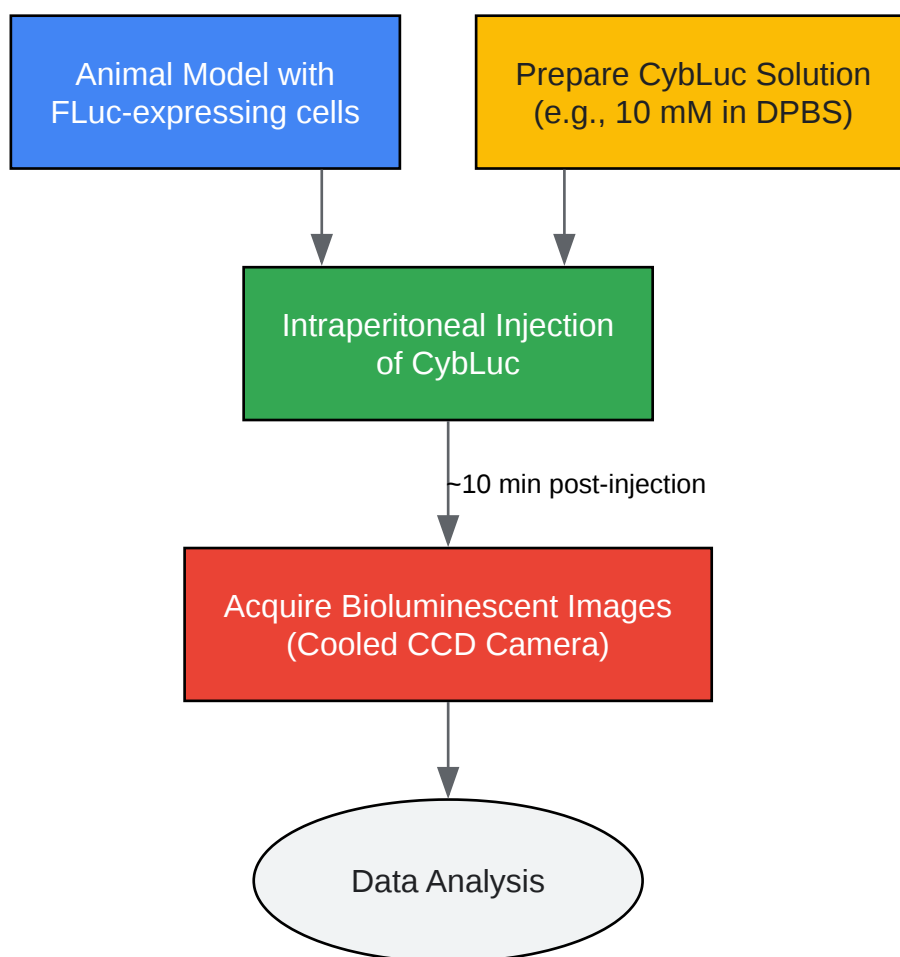
The following table summarizes the key spectral properties of **CybLuc** in comparison to other commonly used luciferin substrates. This data is essential for designing experiments that require spectral unmixing or for selecting the optimal substrate for deep-tissue imaging.

Substrate	Emission Peak (nm)	Key Advantages
d-luciferin (dLuc)	560	Standard, widely used substrate
aminoluciferin (aLuc)	591	Red-shifted compared to dLuc
CybLuc	603	Significant red-shift, improved tissue penetration, 20-fold higher signal than dLuc in vivo ^{[1][2]}
cypLuc	603	Similar red-shift to CybLuc
cyhLuc	607	Slight further red-shift

Bioluminescent Reaction Signaling Pathway

The bioluminescent signal from **CybLuc** is the result of an enzymatic reaction with firefly luciferase (FLuc). This process is not a signaling pathway in the traditional sense of a cellular cascade but rather a direct substrate-enzyme interaction leading to photon emission. The key components required for this reaction are Firefly luciferase, **CybLuc** (or other luciferin substrate), ATP, Magnesium ions (Mg²⁺), and molecular Oxygen (O₂)^[1].





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References

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- 2. interchim.fr [interchim.fr]
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